

structural comparison of different polymorphic forms of pyrimidine carboxylic acids

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Compound of Interest

Compound Name: 2,4,6-Trimethylpyrimidine-5-carboxylic acid

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A Comparative Guide to the Polymorphic Forms of Barbitol

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive structural comparison of the different polymorphic forms of Barbitol (5,5-diethylbarbituric acid), a classic example of a polymorphic pyrimidine carboxylic acid derivative. Understanding the distinct solid-state forms of active pharmaceutical ingredients is critical for drug development, as polymorphism can significantly impact key properties such as solubility, stability, and bioavailability. This document summarizes key experimental data to facilitate the identification and characterization of Barbitol polymorphs.

Structural and Physicochemical Data of Barbitol Polymorphs

The following tables summarize the key crystallographic, thermal, and spectroscopic data for the well-characterized polymorphs of Barbitol.

Table 1: Crystallographic Data of Barbitol Polymorphs

Polymorph	Crystal System	Space Group	a (Å)	b (Å)	c (Å)	β (°)	V (Å ³)	Z
I°[1]	Trigonal	R-3	23.35	23.35	11.23	120	5296	18
III[1]	Monoclinic	P2 ₁ /c	12.98	6.81	21.36	106.3	1812	8
IV[2]	Monoclinic	P2 ₁	12.585	22.083	6.788	90.92	1886	8
V[1]	Monoclinic	P2 ₁ /c	13.04	12.89	12.00	102.5	1968	8

Table 2: Thermal Analysis Data of Barbitol Polymorphs

Polymorph	Melting Point (°C)	Heat of Fusion (kJ/mol)	Phase Transition Behavior
I° [3]	190	34.5	The most stable form at room temperature. [3]
III [3]	183	29.8	Undergoes an endothermic transition to Form I° at approximately 146 °C. [3]
IV [3]	181	-	Undergoes an exothermic transition to Form III at around 110 °C. [3]
V [3]	176	-	Shows a solid-solid transition to Form III between 120-130 °C. [3]

Table 3: Key Spectroscopic Data for Differentiation of Barbitol Polymorphs

Polymorph	FT-IR (cm ⁻¹) - Key Vibrational Bands	FT-Raman (cm ⁻¹) - Key Vibrational Bands	Solid-State ¹³ C NMR (ppm) - Carbonyl Carbons
I°	N-H stretching, C=O stretching	Ring breathing modes	Distinct signals for the carbonyl carbons
III	Different N-H and C=O stretching frequencies compared to I°	Shifts in ring vibration frequencies	Different chemical shifts for carbonyl carbons due to different crystal packing
IV	Predicted to have a specific H-bonded pattern based on IR characteristics. [3] [4]	-	-
V	Unique N-H and C=O band positions	-	Four crystallographically independent molecules leading to a more complex spectrum [1]

Experimental Protocols

Detailed methodologies for the key experiments cited in this guide are provided below.

Preparation of Barbitol Polymorphs

- Form I°: Can be prepared by annealing commercial Form III at 160 °C, sublimation at 180 °C, slow cooling of the melt, or solvent-mediated transformation of Form III or V in water at 25 °C.[\[3\]](#)[\[4\]](#)
- Form III: This is the commercially available form and can be obtained by crystallization from various solvents.[\[4\]](#)
- Form IV: Can be produced on a microscopic scale by quench-cooling the melt.[\[3\]](#)

- Form V: Obtained by crystallization from specific solvents and is recognized by its rectangular, platy morphology.[3]

X-ray Powder Diffraction (PXRD)

PXRD data is collected using a diffractometer with Cu-K α radiation. Data for each sample is typically recorded over a 2θ range from 5° to 50° with a step size of 0.02° and a scan speed of 5°/min at ambient temperature.[5]

Differential Scanning Calorimetry (DSC)

DSC is performed using a calibrated calorimeter. Typically, 1-3 mg of the sample is placed in a sealed aluminum pan and heated at a constant rate (e.g., 10 K/min) under a nitrogen purge. The instrument is calibrated for temperature and enthalpy using certified standards like indium and benzophenone.[3]

Fourier Transform Infrared (FT-IR) and Raman Spectroscopy

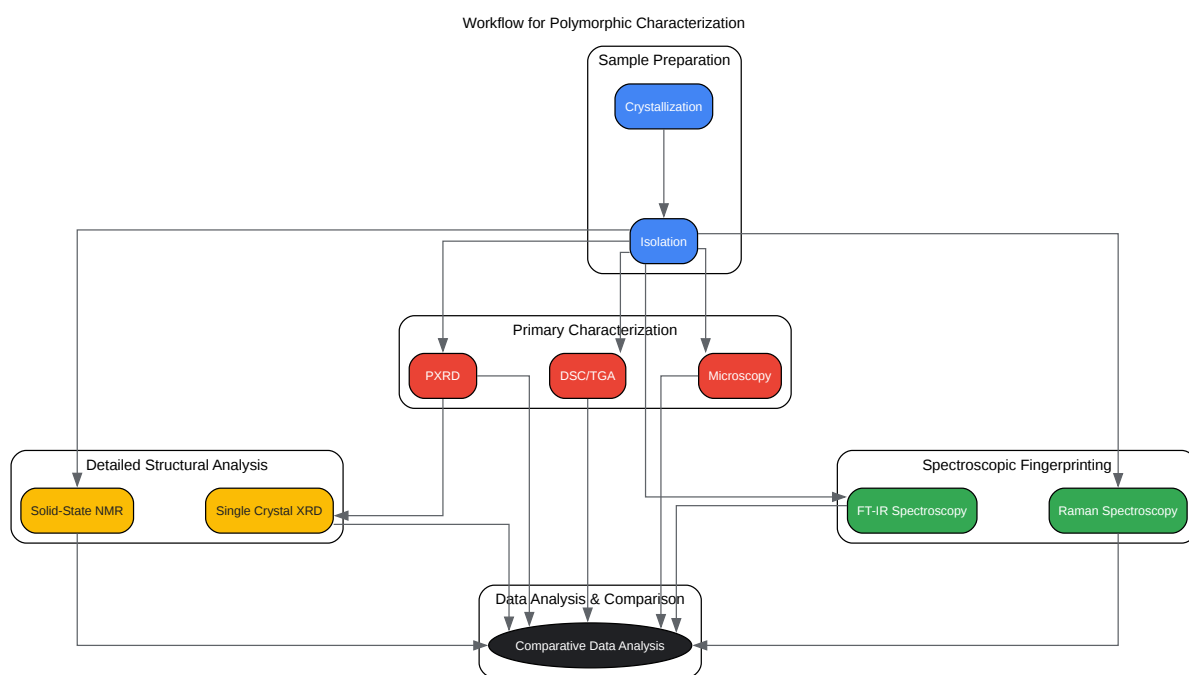
- FT-IR Spectroscopy: Spectra are recorded using an FT-IR spectrometer. Samples can be prepared as KBr pellets or analyzed using an Attenuated Total Reflectance (ATR) accessory.
- FT-Raman Spectroscopy: Spectra are obtained using an FT-Raman spectrometer with a near-infrared laser excitation source.

Solid-State Nuclear Magnetic Resonance (NMR) Spectroscopy

Carbon-13 and Nitrogen-15 cross-polarization magic-angle spinning (CPMAS) NMR spectra are acquired on a solid-state NMR spectrometer. The magic-angle spinning rate is typically set to 5 kHz.[3]

Visualization of Polymorph Characterization Workflow

The following diagram illustrates the logical workflow for the characterization and comparison of polymorphic forms of a pyrimidine carboxylic acid like Barbitol.



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Caption: Workflow for Polymorph Characterization.

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